

2-O-Acetyl-20-hydroxyecdysone CAS number and molecular weight

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Compound of Interest

Compound Name: 2-O-Acetyl-20-hydroxyecdysone

Cat. No.: B1245097

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An In-depth Technical Guide to 2-O-Acetyl-20-hydroxyecdysone

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-O-Acetyl-20-hydroxyecdysone is a naturally occurring ecdysteroid found in various plants and insects. As an acetylated derivative of the more common 20-hydroxyecdysone, this compound has garnered interest within the scientific community for its distinct biological activities. This technical guide provides a comprehensive overview of its physicochemical properties, biological functions, and the experimental methodologies used to elucidate its effects, with a focus on its potential therapeutic applications.

Physicochemical Properties

2-O-Acetyl-20-hydroxyecdysone is characterized by the following properties:

Property	Value	Reference
CAS Number	19536-25-5	[1][2][3]
Molecular Formula	C29H46O8	[1][2][4]
Molecular Weight	522.67 g/mol	[4][5]
Synonyms	20-Hydroxyecdysone 2-acetate, β -Ecdysone 2-acetate	[1][4][5]

Biological Activities and Experimental Insights

Current research highlights three primary areas of biological activity for **2-O-Acetyl-20-hydroxyecdysone**: modulation of amyloid- β aggregation, cytotoxicity against neuroblastoma cells, and antimicrobial effects.

Modulation of Amyloid- β Aggregation

2-O-Acetyl-20-hydroxyecdysone has been shown to influence the aggregation of amyloid- β (A β) peptides, which are implicated in the pathology of Alzheimer's disease.

Quantitative Data:

Parameter	Observation	Concentration	Reference
A β 42 Fibril Formation	60% increase	50 μ M	
A β 42 Oligomer Levels	Decrease	50 μ M	

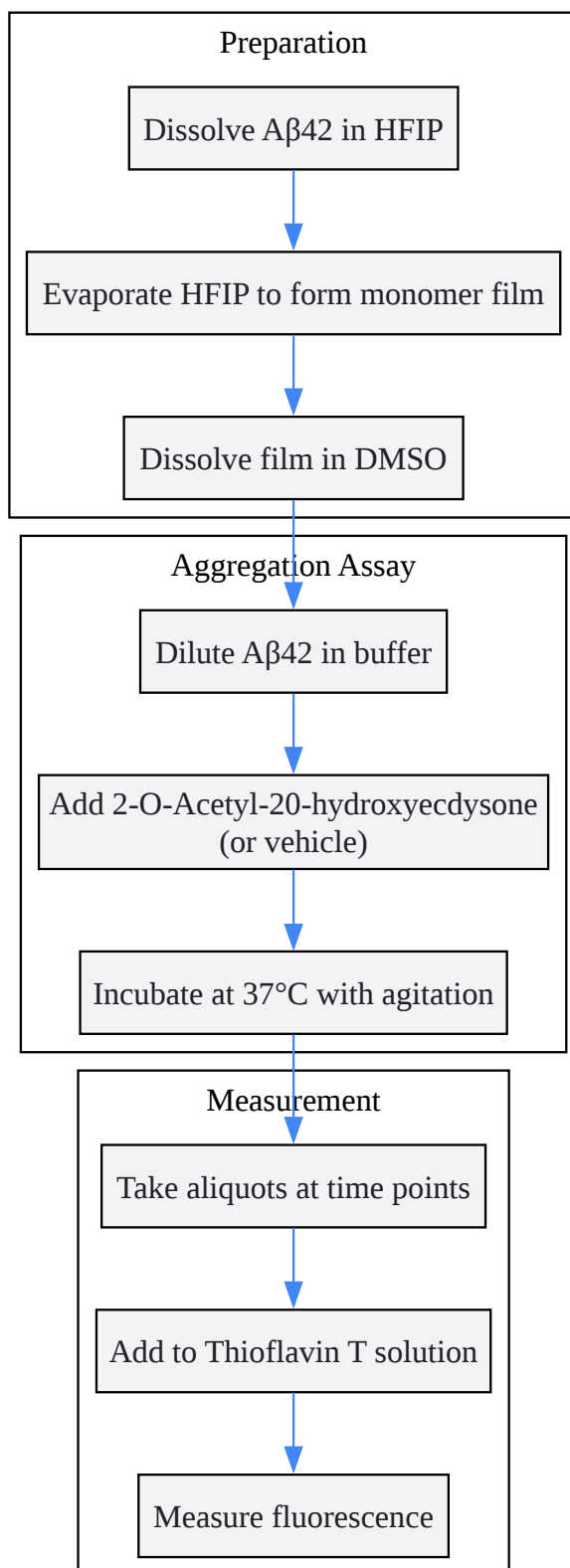
Experimental Protocol: Thioflavin T (ThT) Aggregation Assay

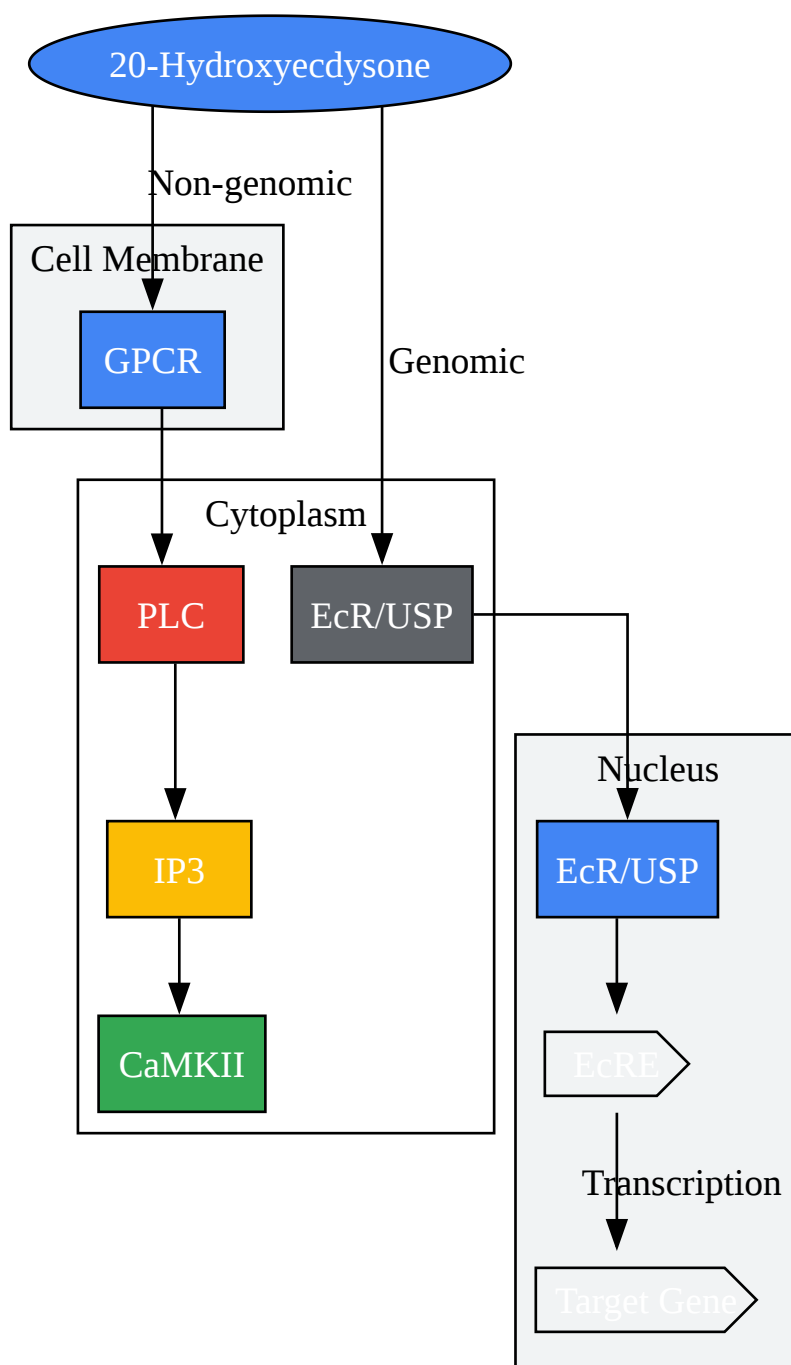
This protocol outlines a general procedure for assessing the effect of **2-O-Acetyl-20-hydroxyecdysone** on A β 42 aggregation.

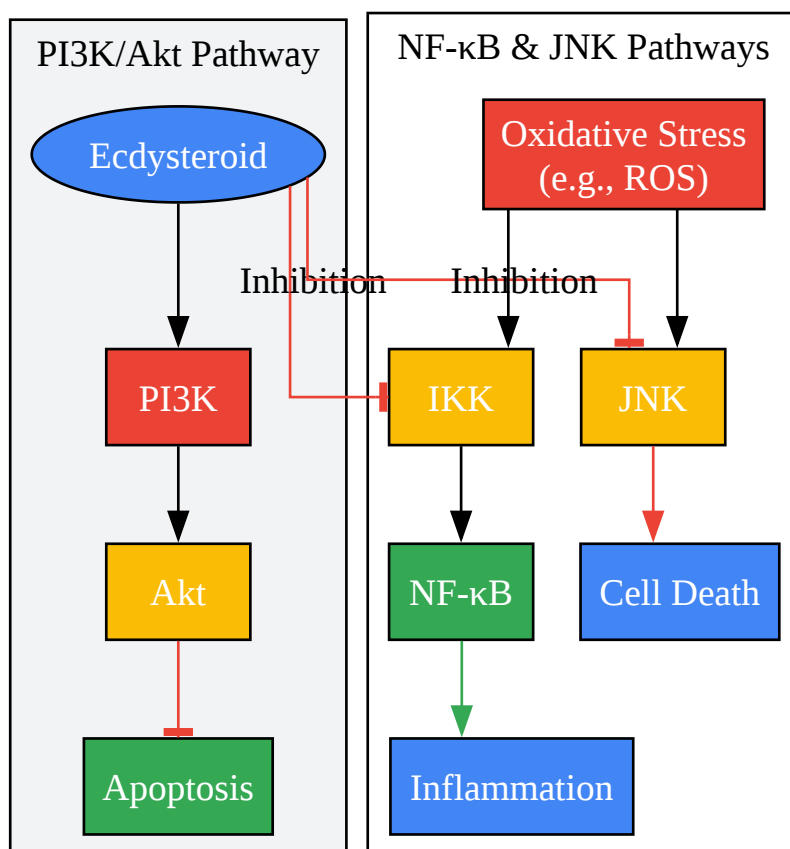
- Preparation of A β 42 Monomers: Lyophilized A β 42 peptide is dissolved in hexafluoroisopropanol (HFIP) and then evaporated to create a monomeric film. The film is then dissolved in dimethyl sulfoxide (DMSO).

- Aggregation Reaction: The A β 42 monomer solution is diluted in a suitable buffer (e.g., phosphate-buffered saline, PBS) to the desired final concentration. **2-O-Acetyl-20-hydroxyecdysone**, dissolved in DMSO, is added to the experimental samples. A vehicle control (DMSO) is used for comparison.
- Incubation: The reaction mixtures are incubated at 37°C with gentle agitation.
- Thioflavin T Fluorescence Measurement: At specified time points, aliquots of the reaction mixtures are added to a solution of Thioflavin T. Fluorescence is measured using a plate reader with excitation and emission wavelengths of approximately 450 nm and 485 nm, respectively. An increase in fluorescence indicates the formation of amyloid fibrils.

Experimental Workflow:







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